

A Technical Guide to the Physicochemical Properties of 4-Methoxypyridin-2-amine

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Compound of Interest

Compound Name: 4-Methoxypyridin-2-amine

Cat. No.: B134910

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This technical guide provides a comprehensive overview of the melting and boiling points of **4-Methoxypyridin-2-amine** (CAS Number: 10201-73-7), a compound of interest in pharmaceutical and chemical research. This document outlines its key physical properties, details the experimental protocols for their determination, and presents a logical workflow for physicochemical characterization.

Physicochemical Data Summary

The accurate determination of melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The following table summarizes the reported values for **4-Methoxypyridin-2-amine**.

Property	Value	Source
Melting Point	120-121 °C	[1][2]
115-118 °C	[3]	
Boiling Point	258.6 ± 20.0 °C (Predicted)	[1][2]

Note: The boiling point is a predicted value and should be confirmed experimentally.

Experimental Protocols

Accurate determination of melting and boiling points requires standardized experimental procedures. The following are detailed methodologies for these key experiments.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of **4-Methoxypyridin-2-amine**, finely powdered
- Thermometer, calibrated
- Heating medium (silicone oil bath)

Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered **4-Methoxypyridin-2-amine** is packed into a capillary tube to a height of 2-3 mm. The packing should be dense and uniform.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.

- Reporting: The melting point is reported as a range of these two temperatures.

Boiling Point Determination (Distillation Method)

The distillation method is a standard procedure for determining the boiling point of a liquid at atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer, calibrated
- Heating mantle
- Boiling chips
- Sample of **4-Methoxypyridin-2-amine**

Procedure:

- Apparatus Assembly: The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to ensure it accurately measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- Sample and Boiling Chips: The distillation flask is charged with a sample of **4-Methoxypyridin-2-amine** and a few boiling chips to ensure smooth boiling.
- Heating: The flask is heated gently with a heating mantle. The heating rate is adjusted to maintain a slow and steady distillation rate (approximately 1-2 drops per second).
- Equilibrium: The temperature is allowed to stabilize when the vapor is condensing on the thermometer bulb and dripping into the condenser.

- Recording: The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point. The atmospheric pressure should also be recorded, and if necessary, the boiling point should be corrected to standard pressure.

Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a chemical compound like **4-Methoxypyridin-2-amine**.

Caption: Workflow for the physicochemical characterization of **4-Methoxypyridin-2-amine**.

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